

Improving potassium salicylate stability in experimental conditions

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Compound Focus: Potassium salicylate

CAS No.: 578-36-9

Cat. No.: S655097

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Stabilization Methodology & Key Properties

A patent suggests that **potassium hydroxide (KOH)** and **citric acid** can be used to create stabilized salicylate compositions for oral and topical use [1]. The process involves creating a supersaturated, highly alkaline solution while heating. Citric acid is added to act as a preservative and flavoring agent, contributing to the final product's stability [1].

The table below summarizes key chemical and physical properties of **Potassium Salicylate** that are relevant for experimental design [2] [3]:

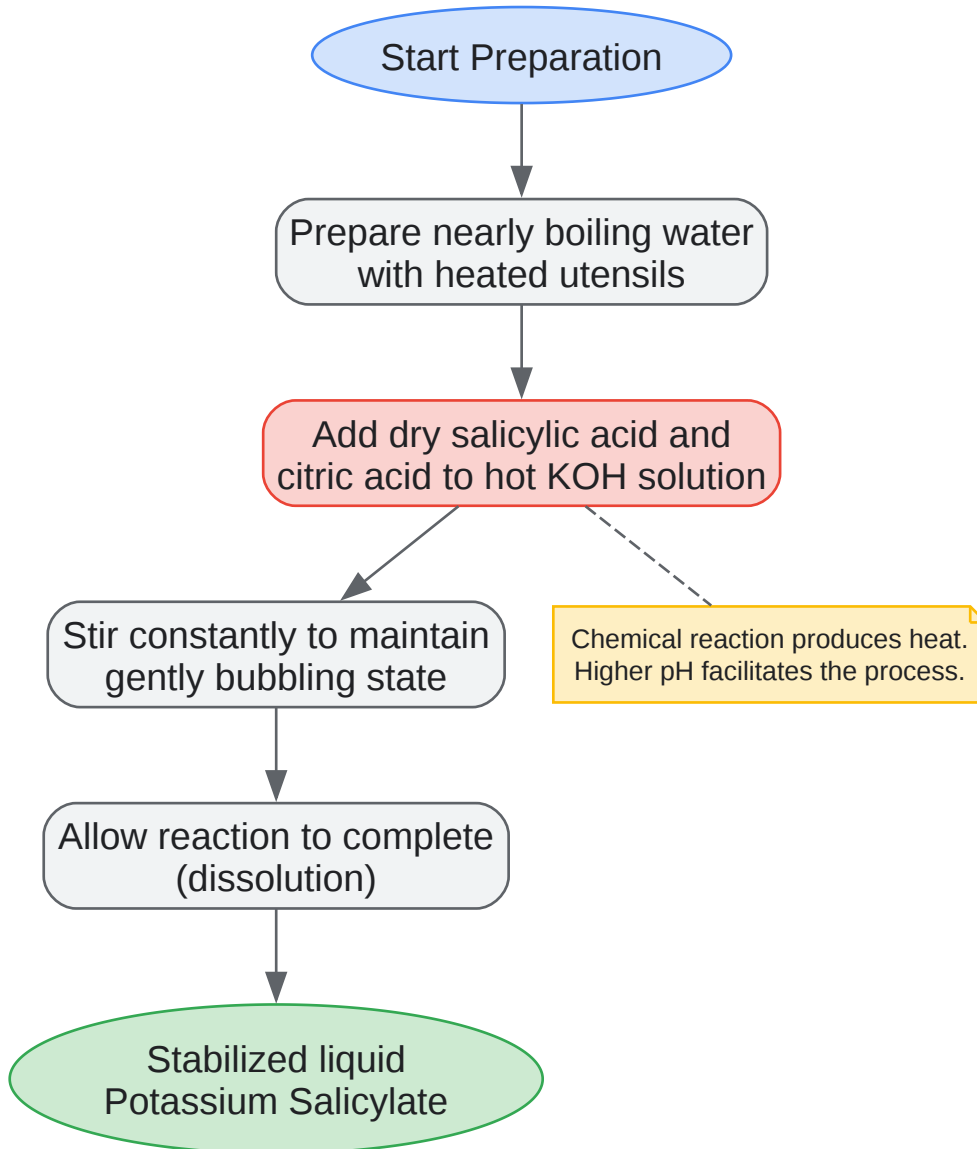
Property	Value / Description
CAS Number	578-36-9 [2] [3]
Molecular Formula	$C_7H_5KO_3$ (anhydrous) [3]
Molecular Weight	176.212 g/mol (anhydrous) [3]
Appearance	White to off-white crystalline powder [2]
Boiling Point	326 °C [2]

Property	Value / Description
Density	1.53 g/cm ³ at 20°C [2]
Storage	2-8°C, stored under nitrogen [2]
Solubility in Water	1 gram dissolves in 0.85 mL water [2]

Experimental Workflow for Stabilization

The following diagram outlines a general stabilization pathway for **potassium salicylate**, based on the method described in the patent [1]:

Potassium Salicylate Stabilization Workflow



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Frequently Asked Questions

What is the recommended pH for topical formulations of potassium salicylate? For topical use as a microbiocide, the most preferred pH range is **4.5 to 5.0**, with an acceptable range up to about 6.5. A pH lower than 4.5 is considered too acidic without added benefit. Using a carrier like aloe vera juice (pH ~4.0) can help maintain the final formulation in this optimal range [1].

How should potassium salicylate be stored? It is recommended to store **potassium salicylate** at 2-8°C (refrigerated conditions) and **under an inert atmosphere such as nitrogen** to preserve stability [2].

Does potassium salicylate pose any major safety hazards? According to available safety data, it is not classified as highly flammable or explosive. The signal word for safety is "Warning," with the main hazard statements relating to causing serious eye irritation and being harmful if swallowed (H319-H302) [2].

Advice for Further Research

The information from the search results is insufficient to build a comprehensive troubleshooting guide. To develop the technical support center you require, I suggest you:

- **Consult Specialized Databases:** Search deeply in patent databases (like Google Patents, USPTO) and scientific literature (like PubMed, ScienceDirect) using specific terms like "**potassium salicylate** synthesis," "stabilization protocol," and "degradation pathways."
- **Review Product SDS:** Examine the Safety Data Sheets (SDS) from multiple chemical suppliers, as they often contain valuable information on stability, incompatible materials, and safe handling conditions.
- **Focus on General Salicylate Stability:** Research the stability of salicylic acid and other salts, as the fundamental chemical principles and challenges (e.g., sensitivity to light, heat, oxygen) are often similar and can provide useful insights.

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References

1. US20060153935A1 - Stabilizing salicylate ... - Google Patents [patents.google.com]
2. | 578-36-9 Potassium salicylate [chemicalbook.com]
3. - Wikipedia Potassium salicylate [en.m.wikipedia.org]

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